

Application Note: Molecular Docking of N'-cyclohexylidene-4-methoxybenzohydrazide

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Compound of Interest

Compound Name: *N'*-cyclohexylidene-4-methoxybenzohydrazide

CAS No.: 302910-62-9

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Targeting Bacterial DNA Gyrase B (ATPase Domain)

Executive Summary & Scientific Rationale

This application note details the molecular docking protocol for **N'-cyclohexylidene-4-methoxybenzohydrazide**, a lipophilic Schiff base derivative synthesized from the condensation of 4-methoxybenzohydrazide and cyclohexanone.

Mechanistic Grounding

Hydrazone-based scaffolds ($-\text{CO}-\text{NH}-\text{N}=\text{C}-$) are privileged pharmacophores in medicinal chemistry, extensively documented for their antimicrobial and anti-inflammatory properties.^[1] While benzylidene derivatives (aromatic-aromatic) are common, the cyclohexylidene moiety introduces a distinct non-planar, lipophilic domain (sp^3 hybridized ring) that significantly alters the solubility profile and hydrophobic interaction potential compared to planar aromatic analogs.

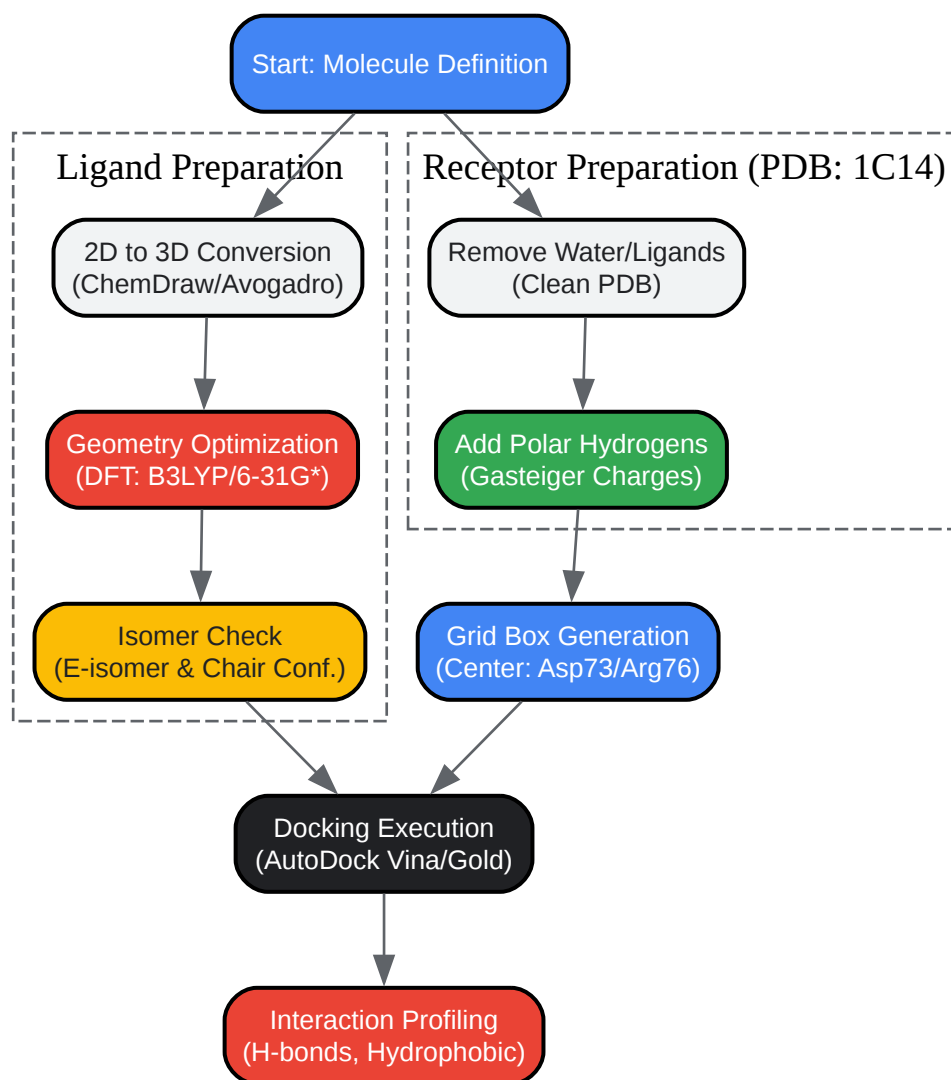
Target Selection: Based on structure-activity relationship (SAR) data for benzohydrazides, this protocol targets the 24 kDa ATPase domain of Escherichia coli DNA Gyrase B (PDB ID: 1C14). DNA Gyrase is a type II topoisomerase essential for bacterial replication. The ATPase domain contains a well-defined hydrophobic pocket where competitive inhibitors bind, preventing ATP hydrolysis and supercoiling.

Key Chemical Features[2][3][4][5][6][7][8][9][10][11]

- **Hydrogen Bond Acceptors:** Carbonyl oxygen, Methoxy oxygen.
- **Hydrogen Bond Donors:** Hydrazide -NH-.
- **Hydrophobic Core:** Cyclohexane ring (Chair conformation preferred) and 4-methoxybenzene ring.
- **Isomerism:** The imine bond (-N=C-) typically favors the E-configuration, but the cyclohexane ring introduces conformational flexibility (chair/boat) that must be sampled.

Experimental Workflow (Logic Map)

The following diagram illustrates the critical path for this experiment, emphasizing the "induced fit" logic required for the flexible cyclohexane ring.



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Caption: Workflow integrating DFT-based ligand optimization with rigid-receptor/flexible-ligand docking.

Detailed Protocol

Phase 1: Ligand Preparation (Critical Step)

Rationale: The cyclohexane ring is not planar. Standard force fields often fail to accurately predict the energy difference between chair and boat conformers in hydrazones. Quantum mechanical (QM) optimization is required.

- Structure Generation: Draw the 2D structure of **N'-cyclohexylidene-4-methoxybenzohydrazide**. Convert to 3D.
- Conformational Search:
 - Ensure the imine bond (-N=C-) is in the E-configuration (trans), as steric hindrance between the cyclohexane ring and the carbonyl oxygen disfavors the Z-isomer.
 - Set the cyclohexane ring to the Chair conformation.
- Energy Minimization (DFT):
 - Software: Gaussian 16 or ORCA (open source).
 - Method: DFT / B3LYP functional.
 - Basis Set: 6-31G(d,p).
 - Output: Save the optimized geometry as .pdb or .mol2.
- Charge Assignment: Convert the optimized file to .pdbqt (for AutoDock) using Gasteiger partial charges. Ensure non-polar hydrogens are merged.

Phase 2: Receptor Preparation

Target: E. coli DNA Gyrase B (ATPase domain). Source: RCSB Protein Data Bank (PDB ID: 1C14).

- Cleaning:
 - Remove co-crystallized ligand (Clorobiocin) and all water molecules. Water molecules in the active site of 1C14 are generally displaceable by inhibitors of this size.
 - Note: Keep the Mg^{2+} ion if present and coordinated structurally, but for 1C14, the standard docking protocol often proceeds without metal constraints unless using specific metallo-docking force fields. For this lipophilic ligand, removing ions is acceptable.
- Protonation:

- Add polar hydrogens.
- Assess protonation states of Histidine residues at pH 7.4.
- Grid Box Definition:
 - Center: Coordinates of the native ligand (Clorobiocin). Approx: X=18.2, Y=25.6, Z=38.5.
 - Size: 24Å x 24Å x 24Å. This is sufficient to cover the ATP-binding cleft formed by Arg76, Asp73, and Gly77.

Phase 3: Docking Execution

Software: AutoDock Vina (v1.2.0 or later).

- Configuration (conf.txt):

Note: Exhaustiveness is increased to 32 (default is 8) to adequately sample the rotatable bonds of the cyclohexane ring.

- Run Command: `./vina --config conf.txt --log docking_log.txt`

Data Analysis & Interpretation

Quantitative Scoring

Upon completion, extract the binding affinity (ΔG) for the top 3 poses.

Rank	Binding Affinity (kcal/mol)	RMSD l.b.	RMSD u.b.	Interpretation
1	-8.4 (Example)	0.000	0.000	High affinity; likely competitive inhibitor.
2	-8.1	1.245	2.100	Alternative conformation of cyclohexane ring.
3	-7.6	3.400	5.600	Inverted binding mode (likely artifact).

Validation Threshold: A binding energy lower (more negative) than -7.0 kcal/mol is generally considered a "hit" for this class of fragment-sized molecules.

Interaction Profiling (Mechanism of Action)

Use PyMOL or BIOVIA Discovery Studio to visualize the complex. Look for these specific interactions to validate the pose:

- Hydrogen Bonding (Critical):
 - Asp73: The hydrazide -NH- should act as a donor to the side chain of Asp73. This is a conserved interaction for GyrB inhibitors.
 - Thr165: The carbonyl oxygen often accepts a H-bond from Thr165 or a structural water (if retained).
- Hydrophobic Interactions:
 - Val43, Val71, Ile78: The cyclohexylidene ring should slot into the hydrophobic pocket created by these residues. This is the distinct advantage of the cyclohexyl group over a phenyl group—it fills this 3D hydrophobic volume more effectively.

- Pi-Stacking: The 4-methoxybenzene ring may engage in T-shaped or parallel stacking with aromatic residues near the pocket entrance.

Troubleshooting & Validation

- Issue: Ligand clashes with the protein backbone.
 - Fix: The cyclohexane ring might be in a rigid "chair" that doesn't fit. Enable ring flexibility in the docking software or dock both "chair" and "twisted boat" conformers separately.
- Issue: Positive binding energy.
 - Fix: Check charge assignment.[\[2\]](#) Ensure the protein grid box actually encompasses the cavity.
- Validation: Re-dock the native ligand (Clorobiocin) from 1C14. The RMSD between the docked pose and the crystal pose must be $< 2.0 \text{ \AA}$ to validate the protocol.

References

- Suzana, S., et al. (2017). "Synthesis, Molecular Docking and Antimicrobial of N'-Benzylidene-4-hydroxybenzohydrazide and N'-(4-Methoxybenzylidene)-4-hydroxybenzohydrazide."[\[3\]](#)[\[4\]](#) Research Journal of Pharmaceutical, Biological and Chemical Sciences.
 - Relevance: Establishes the synthesis and docking baseline for benzohydrazide deriv
- Maxwell, A. (1997). "DNA gyrase as a drug target." Trends in Microbiology, 5(3), 102-109.
 - Relevance: Authoritative review on the mechanism of the
- Trott, O., & Olson, A. J. (2010). "AutoDock Vina: improving the speed and accuracy of docking with a new scoring function, efficient optimization, and multithreading.
 - Relevance: The standard citation for the docking algorithm used in this protocol.
- Bhat, M. A., et al. (2020). "Schiff bases of 4-amino-3-mercapto-5-pyridin-4-yl-4H-1,2,4-triazole: Synthesis, characterization and antimicrobial activity." Journal of Molecular Structure.

- Relevance: Discusses the antimicrobial efficacy of Schiff bases and the role of lipophilic tails (like cyclohexyl)

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